

dibutyl phenyl phosphate uranium extraction distribution ratios

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Compound Focus: Dibutyl phenyl phosphate

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Comparison of Uranium Extraction Performance

The table below summarizes experimental data for different extractants, highlighting their performance under specified conditions.

Extractant System	Type	Experimental Conditions	Performance Metrics	Key Findings & Relevance
0.6 M DNPPA + 0.3 M TEP [1]	Synergistic Mixture	9.2 M Wet-Process Phosphoric Acid (WPA), $V_{aq}/V_{org} = 1/1$, 5 min, Room Temp.	High extraction efficiency; Distribution coefficient (D_U) increases with [DNPPA] and [TEP].	Slope analysis shows 1 mol of TEP associated with 1 mol of uranium in the organic phase. Directly relevant to dibutyl phenyl phosphonate performance.
[N14111] [DBP] Ionic Liquid [2]	Functionalized Ionic Liquid	Aqueous pH = 3.5, Molar Ratio (IL:UO ₂ ²⁺) > 10:1, 120 min interaction.	Maximum Distribution Ratio (D_U) = 343.5 ; High selectivity over competing ions.	Anion-functionalized IL with a dibutyl phosphate ([DBP]) group. Demonstrates exceptionally high distribution ratios.

Extractant System	Type	Experimental Conditions	Performance Metrics	Key Findings & Relevance
1.1 M DAAP / 1.1 M DBBP [3]	Phosphonates (TBP alternatives)	4 M HNO ₃ , Cross-current mode.	Quantitative extraction (>99%) of uranium achieved.	Phosphonates like DAAP and DBBP show higher extraction affinity and superior resistance to third-phase formation compared to TBP.
30% TBP (Baseline) [4]	Phosphate Ester (Benchmark)	Nitric acid medium.	Baseline for comparison.	Standard extractant in the PUREX process. Forms UO ₂ (NO ₃) ₂ (TBP) ₂ complex. Performance is affected by degradation products like HDBP.

Detailed Experimental Insights

Here is a closer look at the methodologies and significant findings from the key studies.

DNPPA + TEP Synergistic System

- Experimental Protocol:** Researchers extracted uranium from concentrated wet-process phosphoric acid (WPA) using kerosene as the diluent [1]. The organic phase was prepared with varying concentrations of DNPPA and tris(2-ethylhexyl) phosphate (TEP). Experiments involved shaking the organic and aqueous phases for 5 minutes at a 1:1 volume ratio at room temperature. The uranium concentration in the aqueous phase was measured, and the distribution coefficient was calculated by mass balance [1].
- Key Results:** The mixture of **0.6 M DNPPA and 0.3 M TEP** was identified as optimal, providing high extraction efficiency without excessive viscosity [1]. The distribution coefficient increased with the concentration of both extractants. A plot of log D versus log[TEP] yielded a slope of approximately 1, indicating that one molecule of TEP associates with each extracted uranium atom in the complex [1].

[N14111][DBP] Ionic Liquid

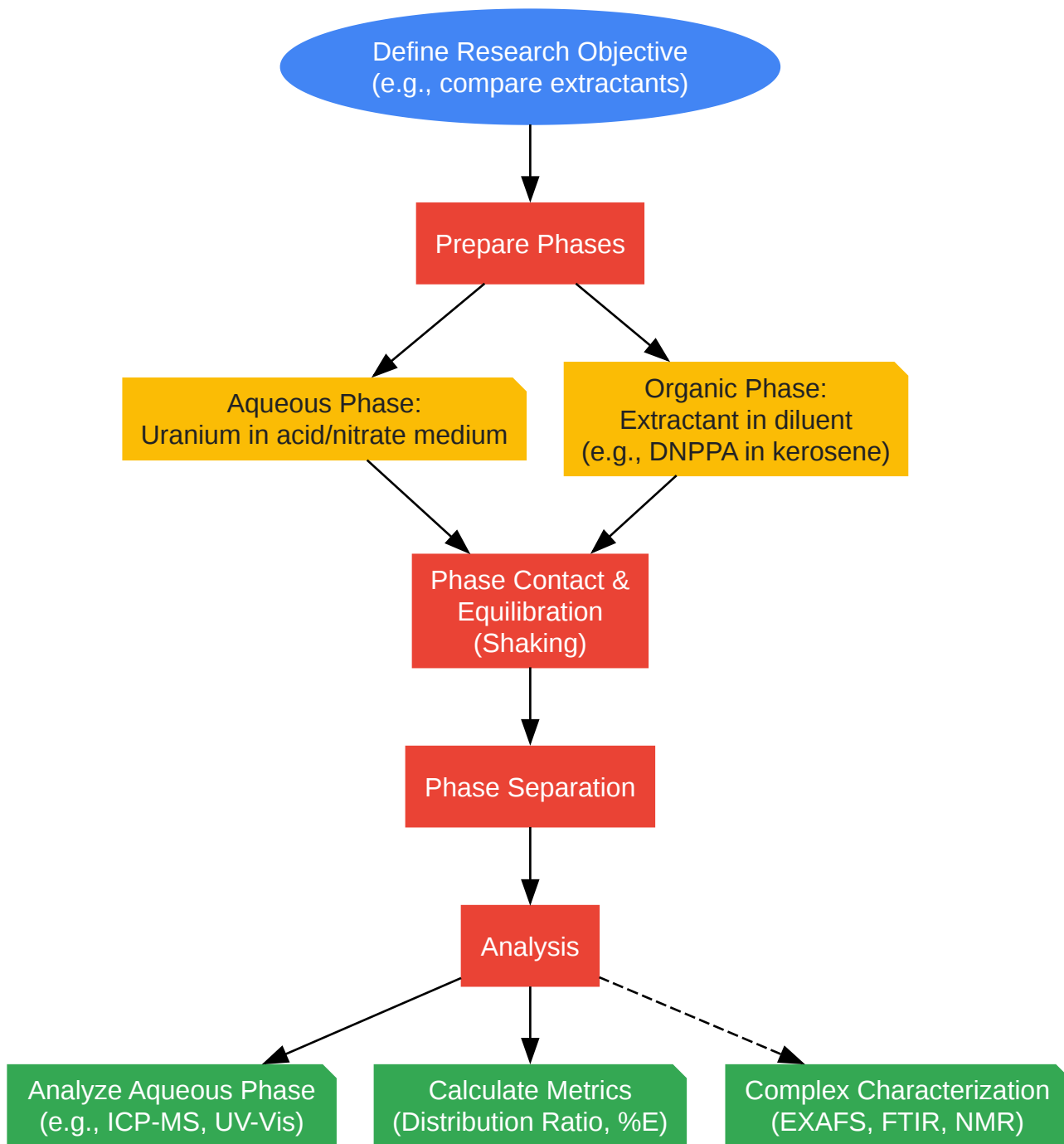
- **Experimental Protocol:** The ionic liquid [N14111][DBP] was synthesized and used to extract UO_2^{2+} from aqueous solution [2]. The effect of pH, interaction time, and molar ratio of IL to uranium was systematically investigated. The concentration of uranium remaining in the aqueous phase was analyzed to determine the extraction efficiency and distribution ratio [2].
- **Key Results:** The extraction was highly dependent on pH, reaching a maximum distribution ratio of **343.5** at pH 3.5 [2]. The high performance is attributed to a combined effect of coordination between the phosphate oxygen atoms and UO_2^{2+} , plus strong electrostatic interaction between the anionic [DBP]⁻ and the uranyl cation [2].

Phosphonates (DAAP & DBBP)

- **Experimental Protocol:** Solvent extraction studies were conducted from nitric acid solutions into 1.1 M solutions of diamylamyl phosphonate (DAAP) or dibutylbutyl phosphonate (DBBP) in n-dodecane [3]. The extraction and stripping behavior were evaluated, and the complexes were characterized using techniques like EXAFS spectroscopy [3].
- **Key Results:** Both DAAP and DBBP achieved quantitative uranium extraction (>99%) and demonstrated higher resistance to third-phase formation compared to TBP, making them robust alternatives for nuclear fuel reprocessing [3].

Experimental Workflow for Extraction Studies

The following diagram outlines a general experimental workflow for evaluating solvent extraction systems, as reflected in the cited research.



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Key Conclusions for Researchers

Based on the available data, here are the main takeaways for your comparison guide:

- **For High Distribution Ratios:** The **[N14111][DBP] ionic liquid** system shows remarkable distribution ratios, making it a standout candidate where maximum extraction efficiency is critical [2].
- **For Industrial Application & Synergy:** The **DNPPA + TEP synergistic mixture** presents a robust and effective formulation for extracting uranium from challenging matrices like concentrated phosphoric acid [1].
- **As Direct TBP Alternatives:** **Phosphonates like DAAP and DBBP** are proven, high-performance alternatives to TBP, offering superior extraction properties and resistance to third-phase formation, which is crucial in nuclear fuel reprocessing [3].

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